Technical Whitepaper: 1-(3-Fluorophenyl)-1H-Pyrazole-4-Carbaldehyde

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Compound of Interest	
Compound Name:	*1-(3-Fluorophenyl)-1H-Pyrazole-4-Carbaldehyde*
CAS No.:	*936940-82-8*
Cat. No.:	*B1460809*

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Chemical Properties, Synthetic Pathways, and Medicinal Utility

Executive Summary

1-(3-Fluorophenyl)-1H-pyrazole-4-carbaldehyde (CAS: 936940-82-8) represents a high-value heterocyclic building block in modern medicinal chemistry.[1][2] Distinguished by the metabolic stability conferred by the meta-fluorine substituent and the versatile reactivity of the C4-formyl group, this scaffold serves as a critical intermediate in the synthesis of p38 MAP kinase inhibitors, anti-inflammatory agents (e.g., LQFM021), and next-generation agrochemicals. This guide provides a comprehensive technical analysis of its physicochemical properties, validated synthetic protocols, and downstream reactivity profiles.

Physicochemical Profile

The strategic placement of the fluorine atom at the meta position of the N1-phenyl ring modulates the lipophilicity and metabolic stability of the scaffold without imposing significant steric hindrance.

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Table 1: Core Technical Specifications

Property	Specification
CAS Registry Number	936940-82-8
IUPAC Name	1-(3-Fluorophenyl)pyrazole-4-carbaldehyde
Molecular Formula	$C_{10}H_7FN_2O$
Molecular Weight	190.17 g/mol
Appearance	Pale yellow to brown crystalline powder
Melting Point	93–97 °C
Solubility	Soluble in DMSO, DMF, DCM, Chloroform; Sparingly soluble in water
Purity Standard	Typically ≥98% (HPLC) for catalytic applications
Storage	Inert atmosphere, 2–8 °C; Hygroscopic

Structural Analysis[4][5]

- Electronic Effects: The meta-fluorine exerts an inductive electron-withdrawing effect (-I), deactivating the phenyl ring towards metabolic oxidation (e.g., by CYP450) while maintaining the electron density required for π-stacking interactions in protein binding pockets.
- Aldehyde Reactivity: The C4-aldehyde is conjugated with the pyrazole π-system, rendering it highly electrophilic yet stable enough for storage. It serves as a "linchpin" functional group for divergent synthesis.

Synthetic Methodologies

The industrial standard for synthesizing 1-aryl-1H-pyrazole-4-carbaldehydes relies on the Vilsmeier-Haack formylation. This approach is preferred over direct oxidation of methyl precursors due to higher regioselectivity and yield.

Protocol A: Vilsmeier-Haack Formylation (Primary Route)

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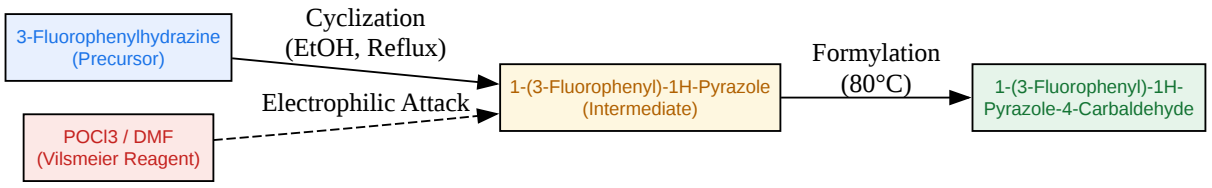
This pathway involves the cyclization of a hydrazone intermediate or direct formylation of the 1-arylpyrazole core.

Step-by-Step Methodology:

- Hydrazone Formation:
  - Reagents: 3-Fluorophenylhydrazine hydrochloride (1.0 eq), 1,1,3,3-tetramethoxypropane (1.1 eq).
  - Conditions: Reflux in Ethanol/HCl for 2–3 hours.
  - Mechanism: Condensation followed by cyclization yields the 1-(3-fluorophenyl)-1H-pyrazole core.
  - Workup: Concentrate and extract with Ethyl Acetate.
- Formylation:
  - Reagents: $POCl_3$ (3.0 eq), DMF (10.0 eq).
  - Procedure:
    - Cool DMF to 0 °C. Add $POCl_3$ dropwise (exothermic) to generate the Vilsmeier reagent (chloroiminium salt).
    - Add the 1-(3-fluorophenyl)-1H-pyrazole solution dropwise.
    - Heat to 80–90 °C for 4–6 hours.
  - Quenching: Pour reaction mixture onto crushed ice. Neutralize with saturated $NaHCO_3$ to pH 7–8.
  - Isolation: The solid product precipitates upon neutralization. Filter, wash with water, and recrystallize from Ethanol/Water.

Visualization: Synthetic Workflow

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Figure 1: Step-wise synthesis via Vilsmeier-Haack formylation ensuring regioselective C4 functionalization.

Chemical Reactivity Profile

The C4-aldehyde group is the primary handle for diversification. The scaffold tolerates a wide range of conditions, making it ideal for library generation.

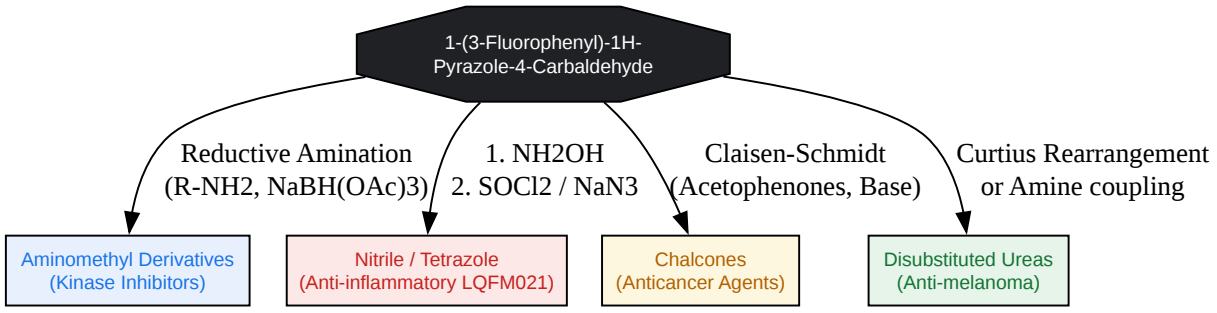
Key Transformations

- Reductive Amination (Library Synthesis):
  - Reaction with primary/secondary amines in the presence of $NaBH(OAc)_3$ yields aminomethyl derivatives. This is crucial for introducing solubilizing groups in drug candidates.
  - Conditions: DCM/MeOH, Ambient Temp, 12h.
- Knoevenagel Condensation:
  - Reaction with active methylene compounds (e.g., malononitrile, ethyl cyanoacetate) yields acrylonitrile derivatives.
  - Application: Synthesis of fused heterocyclic systems or Michael acceptors.
- Oxidation to Nitrile (LQFM021 Pathway):
  - Conversion of the aldehyde to a nitrile via oxime intermediate, followed by cycloaddition with sodium azide to form a tetrazole ring.

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- Significance: Bioisosteric replacement of carboxylic acids.

Visualization: Reactivity Map



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Figure 2: Divergent synthesis pathways from the core aldehyde scaffold.

Medicinal Chemistry Applications

Case Study: LQFM021 (Anti-inflammatory)

The **1-(3-fluorophenyl)-1H-pyrazole-4-carbaldehyde** scaffold is the direct precursor to LQFM021, a compound exhibiting significant anti-inflammatory activity.[1]

- Mechanism: The aldehyde is converted to a tetrazole, which mimics the acidity of a carboxylate but with improved permeability and metabolic stability.
- Outcome: Reduced edema and leukocyte migration in in vivo models.

Kinase Inhibition

The 1-arylpyrazole motif mimics the pharmacophore of Celecoxib and Ruxolitinib.

- Binding Mode: The pyrazole nitrogens often act as hydrogen bond acceptors in the ATP-binding pocket of kinases (e.g., p38 MAPK, JAK).
- Fluorine Role: The 3-fluoro substituent fills hydrophobic pockets and prevents metabolic hydroxylation at the para-position of the phenyl ring.

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Handling & Safety Protocols

Hazard Classification (GHS):

- Signal Word: Warning
- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.

Operational Safety:

- Engineering Controls: All solid handling should be performed in a fume hood to prevent inhalation of dust.
- PPE: Nitrile gloves (0.11 mm min thickness), safety goggles, and N95 particulate respirator if dust generation is likely.
- Spill Management: Sweep up dry. Do not flush into surface water. This compound is toxic to aquatic life with long-lasting effects (common for fluorinated aromatics).
- Incompatibility: Strong oxidizing agents and strong bases.

References

- Ossila. "**1-(3-Fluorophenyl)-1H-pyrazole-4-carbaldehyde** | CAS 936940-82-8."[1] Materials for Research. Link
- Sigma-Aldrich. "**1-(3-Fluorophenyl)-1H-pyrazole-4-carbaldehyde** Product Specification." Merck KGaA. Link
- Martins, D. et al. (2013).[1] "Synthesis, docking studies, pharmacological activity and toxicity of a novel pyrazole derivative (LQFM 021)." Chemical and Pharmaceutical Bulletin, 61(5), 524–531.[1] Link[1]

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- Ruan, B. F. et al. (2018).[1] "Modification, biological evaluation and SAR studies of novel 1H-pyrazole derivatives containing N,N'-disubstituted urea moiety as potential anti-melanoma agents." Chemistry & Biodiversity, 15, e1700504.[1] Link
- PubChem. "Compound Summary: **1-(3-Fluorophenyl)-1H-pyrazole-4-carbaldehyde**."[2] National Library of Medicine. Link

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Sources

- 1. ossila.com [ossila.com]
- 2. chemimpex.com [chemimpex.com]
- 3. 1-(4-fluorophenyl)-1H-pyrazole-4-carbaldehyde | C10H7FN2O | CID 3159607 - PubChem [pubchem.ncbi.nlm.nih.gov]
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